

Diisopropyl Chloromalonate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Diisopropyl chloromalonate

Cat. No.: B066214

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CAS Number: 195209-93-9

Synonyms: dipropan-2-yl 2-chloropropanedioate, Propanedioic acid, chloro-, bis(1-methylethyl) ester, diisopropyl 2-chloromalonate^[1]

This technical guide provides an in-depth overview of **Diisopropyl Chloromalonate**, a valuable reagent in organic synthesis, particularly for the pharmaceutical and fine chemical industries. This document is intended for researchers, scientists, and professionals in drug development, offering a concise summary of its properties, a representative synthesis protocol, and its potential applications.

Chemical and Physical Properties

While specific experimental data for **Diisopropyl Chloromalonate** is limited in publicly available literature, the following table summarizes its key identifiers and known properties.

Property	Value	Source
CAS Number	195209-93-9	^[2]
Molecular Formula	C ₉ H ₁₅ ClO ₄	^[2] ^[3]
Molecular Weight	222.67 g/mol	^[2]

For context, related dialkyl chloromalonates exhibit properties such as being liquids at room temperature. For example, diethyl chloromalonate has a boiling point of 98-103 °C at 12 mbar and a density of 1.204 g/mL at 25 °C.[4]

Synthesis

A common and effective method for the preparation of dialkyl chloromalonates is the direct chlorination of the corresponding dialkyl malonate with sulfuryl chloride (SO_2Cl_2). While a specific protocol for **Diisopropyl Chloromalonate** is not readily available, the following experimental procedure for the synthesis of diethyl chloromalonate can be adapted.[4]

Representative Experimental Protocol: Chlorination of Diisopropyl Malonate

Materials:

- Diisopropyl malonate
- Sulfuryl chloride (SO_2Cl_2)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Distillation apparatus

Procedure:

- To a round-bottom flask equipped with a reflux condenser, add Diisopropyl malonate.
- Slowly add sulfuryl chloride dropwise to the Diisopropyl malonate at a controlled temperature, typically between 60-70 °C.
- After the addition is complete, stir the reaction mixture for approximately 60 minutes at the same temperature.

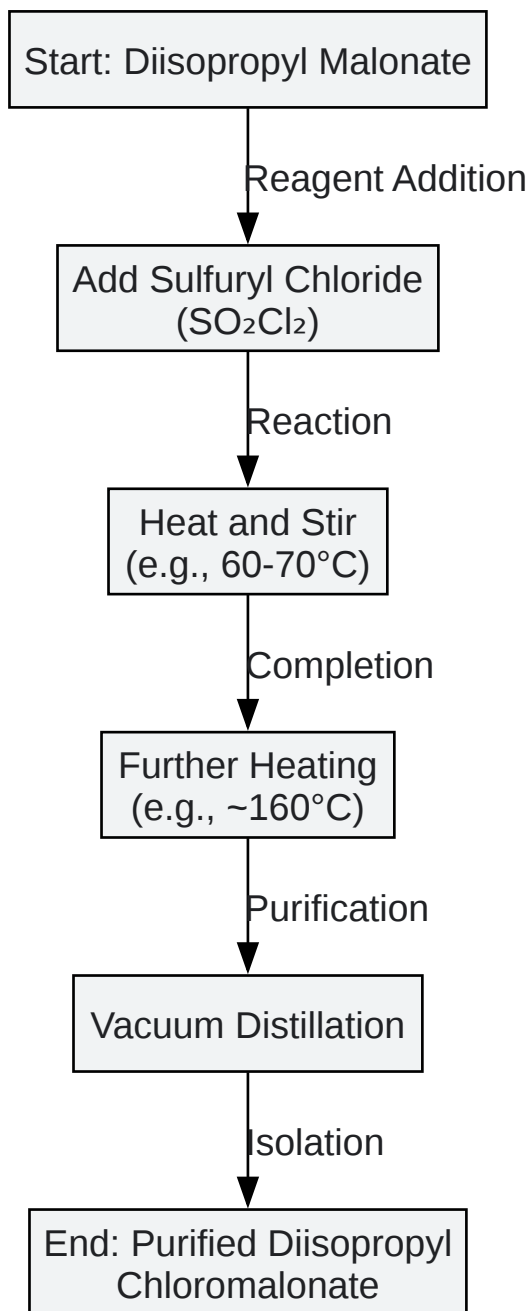
- Following the stirring period, heat the mixture to a higher temperature (e.g., around 160 °C for the diethyl analogue) for a short duration to ensure the reaction goes to completion.^[4]
- Purify the crude product by vacuum distillation to obtain **Diisopropyl chloromalonate**.

Note: This is a representative protocol based on the synthesis of a similar compound.

Optimization of reaction conditions, such as temperature and reaction time, may be necessary for **Diisopropyl Chloromalonate**.

The following diagram illustrates the general workflow for the synthesis of a dialkyl chloromalonate.

General Synthesis Workflow for Dialkyl Chloromalonates



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Caption: A generalized workflow for the synthesis of dialkyl chloromalonates.

Applications in Drug Development

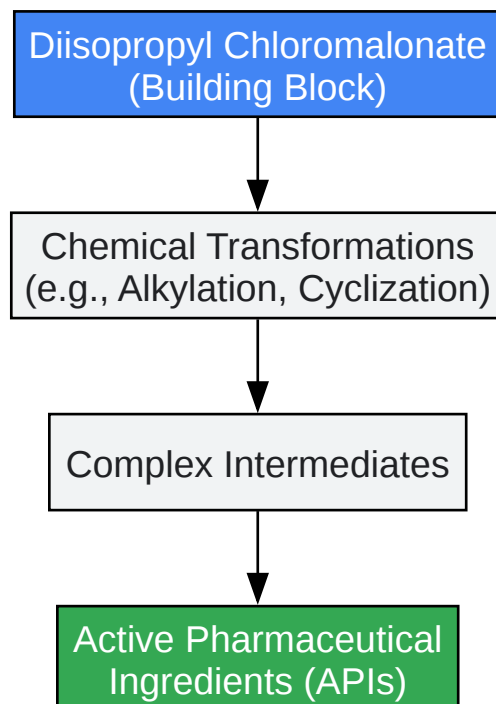
Dialkyl 2-halomalonates are important building blocks in the synthesis of various Active Pharmaceutical Ingredients (APIs).^[5] Their utility stems from the presence of two ester groups and a reactive carbon-chlorine bond, allowing for a variety of chemical transformations.

While specific examples for **Diisopropyl Chloromalonate** are not extensively documented, its analogues, dimethyl and diethyl chloromalonate, are known to be key intermediates in the synthesis of several drugs. For instance, dialkyl 2-halomalonates are starting materials for the synthesis of APIs such as the endothelin receptor antagonist Bosentan and the antidepressant Vilazodone.^[5]

The general reactivity of chloromalonates allows for their use in the construction of complex heterocyclic ring systems, which are common structural motifs in many pharmaceuticals. The diisopropyl ester group in **Diisopropyl Chloromalonate** can influence the compound's solubility and reactivity, potentially offering advantages in specific synthetic routes.

The following diagram illustrates the logical relationship of **Diisopropyl Chloromalonate** as a building block in pharmaceutical synthesis.

Role of Diisopropyl Chloromalonate in Drug Synthesis



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Caption: The role of **Diisopropyl Chloromalonate** as a synthetic building block.

Safety and Handling

Detailed toxicological data for **Diisopropyl Chloromalonate** is not available. However, based on the safety information for analogous compounds like diethyl chloromalonate, it should be handled with care in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. Compounds in this class are typically irritants to the skin and eyes.

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